

Technical Guide: 1-(3-Hydroxypropyl)-1,3-dimethylurea

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Compound of Interest

Compound Name: 3-(3-hydroxypropyl)-1,3-dimethylurea

CAS No.: 25064-50-0

Cat. No.: B6166648

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Functionalized Urea Scaffolds in Medicinal Chemistry

Executive Summary & Chemical Identity

1-(3-hydroxypropyl)-1,3-dimethylurea is a specialized bifunctional building block characterized by a urea core flanked by two methyl groups and a 3-hydroxypropyl tail. This molecule serves as a critical "fragment" in medicinal chemistry, offering a polar, hydrogen-bonding urea motif (a known pharmacophore) combined with a reactive primary alcohol handle for conjugation.

Its primary utility lies in Fragment-Based Drug Discovery (FBDD), where it acts as a solubility-enhancing linker, and in Polymer Chemistry, where it functions as a modifier for amino-resin crosslinkers.

Core Identifiers

Property	Detail
IUPAC Name	1-(3-hydroxypropyl)-1,3-dimethylurea
Common Name	3-(3-hydroxypropyl)-1,3-dimethylurea
CAS Number	25064-50-0
PubChem CID	
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂
Molecular Weight	146.19 g/mol
SMILES	CN(CCCO)C(=O)NC
InChIKey	QEDPOBBPBCBZNF-UHFFFAOYSA-N

Physicochemical Profile & Drug-Likeness

For drug developers, this molecule represents a "Rule of 3" compliant fragment. Its high water solubility and balanced polarity make it an ideal spacer for PROTACs (Proteolysis Targeting Chimeras) or antibody-drug conjugates (ADCs).

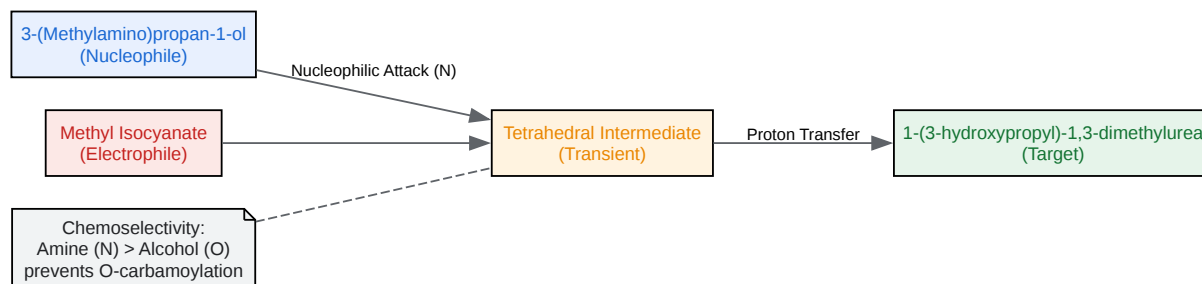
Property	Value (Experimental/Predicted)	Relevance to Drug Design
LogP (Octanol/Water)	-0.8 (Predicted)	Highly hydrophilic; improves aqueous solubility of lipophilic payloads.
Topological Polar Surface Area (TPSA)	~52.6 Å ²	Good membrane permeability potential; < 140 Å ² threshold.
H-Bond Donors	2 (OH, NH)	Critical for active site binding via hydrogen bond networks.
H-Bond Acceptors	2 (C=O, OH)	Facilitates interaction with backbone amides in proteins.
Rotatable Bonds	4	Flexible linker; allows conformational adaptation in binding pockets.
pKa	~13-14 (Alcohol), ~0 (Urea)	Neutral at physiological pH (7.4).

Synthesis Methodology

The synthesis of 1-(3-hydroxypropyl)-1,3-dimethylurea relies on the chemoselective addition of an isocyanate to a secondary amine. The reaction kinetics favor the amine over the alcohol, preventing polymerization or O-carbamoylation under controlled conditions.

Reaction Pathway (Graphviz Visualization)

The following diagram illustrates the nucleophilic addition mechanism:



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Caption: Chemoselective synthesis via nucleophilic addition of secondary amine to isocyanate.

Experimental Protocol: Isocyanate Addition

Safety Warning: Methyl isocyanate is highly toxic and volatile. All operations must be performed in a fume hood with appropriate PPE (gloves, goggles, respirator).

- Reagents:
 - 3-(Methylamino)propan-1-ol (1.0 equiv)
 - Methyl isocyanate (1.05 equiv)
 - Dichloromethane (DCM) or Tetrahydrofuran (THF) (anhydrous)
 - Triethylamine (0.1 equiv, optional catalyst)
- Procedure:
 - Step 1: Dissolve 3-(methylamino)propan-1-ol in anhydrous DCM (0.5 M concentration) in a round-bottom flask under nitrogen atmosphere.
 - Step 2: Cool the solution to 0°C using an ice bath to control the exothermic nature of the reaction.
 - Step 3: Add methyl isocyanate dropwise via a syringe over 15 minutes. Note: Maintain temperature < 5°C to ensure N-selectivity.

- Step 4: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor by TLC (MeOH/DCM 1:9) or LC-MS.
- Step 5: Quench excess isocyanate with a small amount of methanol (0.5 mL).
- Step 6: Concentrate the solvent under reduced pressure.
- Step 7: Purify the residue via flash column chromatography (Silica gel, 0-10% MeOH in DCM) to yield the product as a colorless oil or low-melting solid.

Applications in Drug Development

This molecule is not merely a solvent or byproduct; it is a functional linker.

A. Fragment-Based Drug Discovery (FBDD)

The urea motif is a "privileged structure" in medicinal chemistry, capable of forming bidentate hydrogen bonds with aspartic acid or glutamic acid residues in enzyme active sites (e.g., Kinase inhibitors).

- Mechanism: The N-H of the urea acts as a donor, while the C=O acts as an acceptor.
- Modification: The terminal hydroxyl group allows for further derivatization (e.g., conversion to a mesylate, tosylate, or aldehyde) to attach the urea fragment to a larger scaffold.

B. Solubility Enhancement

Incorporating the 1-(3-hydroxypropyl)-1,3-dimethylurea moiety into a lipophilic drug candidate can significantly lower LogP. The flexible propyl chain prevents steric clash, while the hydroxyl group interacts with solvent water molecules.

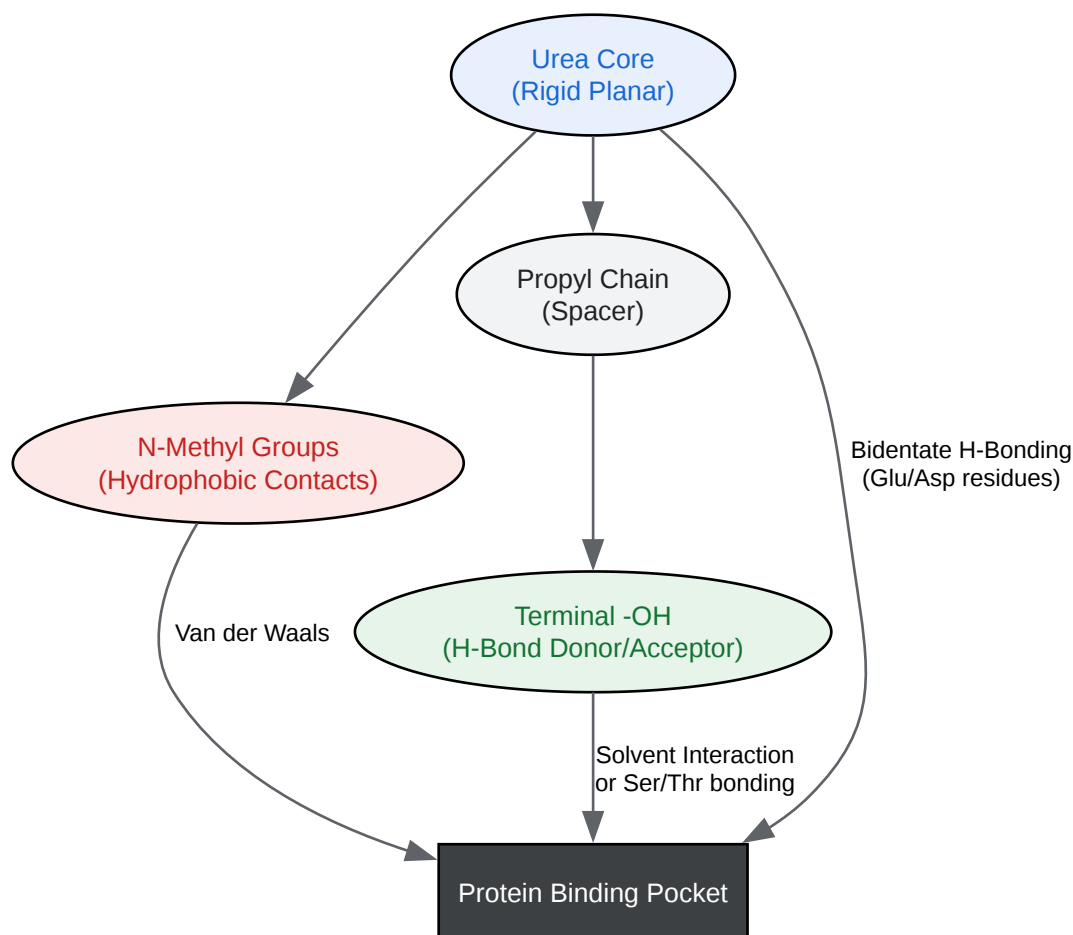
C. Linker for PROTACs

PROTACs require linkers of specific lengths and polarity.

- Advantage: Unlike polyethylene glycol (PEG) chains, which can sometimes induce anti-PEG antibodies, alkyl-urea linkers offer a distinct immunogenic profile and metabolic stability.

Structural Pharmacophore Analysis

Understanding how this molecule interacts with biological targets is crucial for rational design.



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Caption: Pharmacophore mapping of 1-(3-hydroxypropyl)-1,3-dimethylurea interactions.

References

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